

Proper Disposal of Oxybenzone-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Oxybenzone-d5

Cat. No.: B581888

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Oxybenzone-d5** in a laboratory setting. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure safety and environmental compliance.

Oxybenzone-d5, a deuterated analog of the common UV-filtering agent Oxybenzone, requires careful handling and disposal due to its potential environmental toxicity. While the deuteration does not significantly alter the chemical's primary hazards, proper disposal is crucial to mitigate its impact, particularly on aquatic ecosystems. Adherence to established laboratory waste management protocols is mandatory.

Quantitative Data: Aquatic Toxicity of Oxybenzone

The following table summarizes the known aquatic toxicity of non-deuterated Oxybenzone. These values are provided to emphasize the importance of preventing environmental release. It is presumed that the deuterated form exhibits similar toxicity.

Organism/End point	Concentration	Exposure Time	Effect	Reference
Coral (Stylophora pistillata) planulae	139 µg/L	24 hours (in light)	LC50 (Lethal Concentration, 50%)	[1]
Coral (Stylophora pistillata) planulae	779 µg/L	24 hours (in dark)	LC50 (Lethal Concentration, 50%)	[1]
Coral (Stylophora pistillata) planulae	6.5 µg/L	24 hours (in light)	EC20 (Effective Concentration, 20% - deformity)	[1]
Coral Cells (7 species)	8 to 340 µg/L	4 hours (in light)	LC50 (Lethal Concentration, 50%)	[1]
Daphnia spp.	1,090 to 3,030 µg/L	24 to 48 hours	EC/LC50 (Effective/Lethal Concentration, 50%)	[2]
Fish (Oryzias latipes) larvae	395.6 µg/L	96 hours	LC50 (Lethal Concentration, 50%)	[2]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the standard operating procedure for the disposal of **Oxybenzone-d5** from a laboratory setting.

1.0 Personal Protective Equipment (PPE)

1.1. Before handling **Oxybenzone-d5** or its waste, ensure appropriate PPE is worn, including:

- Safety glasses or goggles.
- Chemical-resistant gloves (e.g., nitrile).
- A lab coat.

2.0 Waste Segregation and Collection

2.1. Do not dispose of **Oxybenzone-d5** down the drain or in regular trash.[3] 2.2. Designate a specific, compatible waste container for **Oxybenzone-d5** waste. The container must be in good condition with a secure, screw-top cap.[4] 2.3. Collect all materials contaminated with **Oxybenzone-d5**, including surplus product, solutions, and contaminated consumables (e.g., pipette tips, wipes), in this designated container. 2.4. Waste Compatibility: Do not mix **Oxybenzone-d5** waste with incompatible chemicals. It should be collected as a non-halogenated organic solvent waste. Avoid mixing with acids, bases, or strong oxidizing agents. [4]

3.0 Waste Container Labeling and Storage

3.1. Immediately label the waste container with the following information:

- "Hazardous Waste"
 - "**Oxybenzone-d5**"
 - Accumulation start date (the date the first waste is added).
 - Associated hazards (e.g., "Environmental Hazard").
- 3.2. Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[4][5] 3.3. The SAA must be at or near the point of generation and under the control of the laboratory personnel. 3.4. Ensure the waste container is kept closed at all times, except when adding waste.[5][6] 3.5. Store the container in secondary containment to prevent spills from reaching drains.

4.0 Disposal of Empty Containers

4.1. An "empty" container that held **Oxybenzone-d5** must be managed as hazardous waste. 4.2. To be considered non-hazardous, the container must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). 4.3. The rinsate from this process must be collected and disposed of as **Oxybenzone-d5** hazardous waste. 4.4. Once triple-rinsed, deface the original

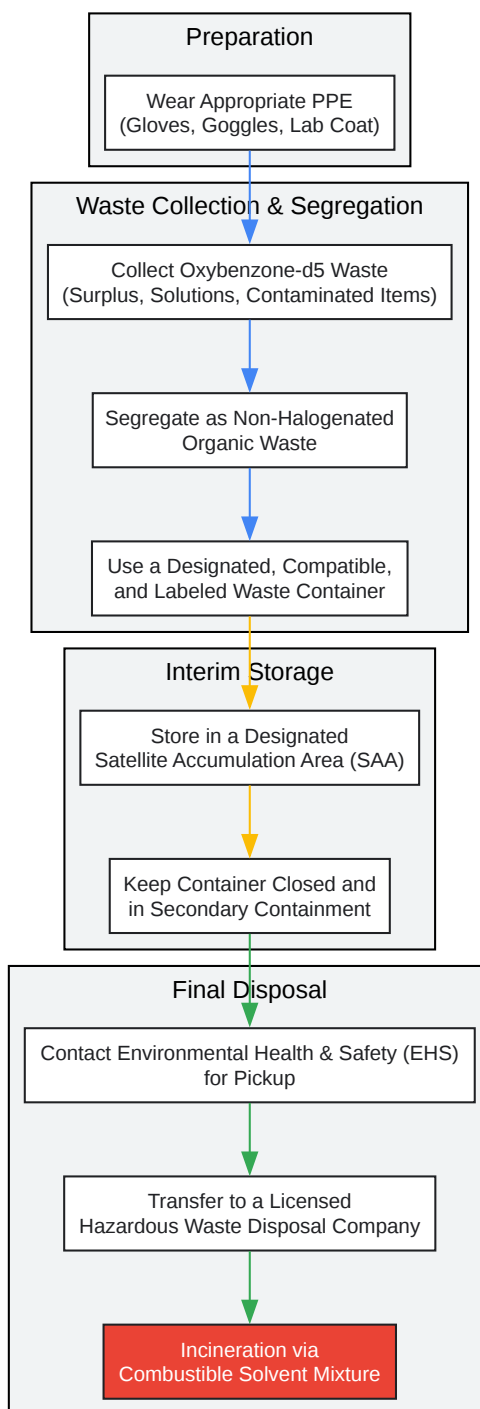
label on the container before disposal in regular laboratory glass or plastic recycling, as appropriate.[6]

5.0 Arranging for Final Disposal

5.1. Once the waste container is full or has been accumulating for a set period (typically 6-12 months, check institutional guidelines), arrange for its disposal. 5.2. Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup. 5.3. The primary method of disposal for **Oxybenzone-d5** is through a licensed hazardous waste disposal company.[2] 5.4. The typical disposal process involves dissolving or mixing the material with a combustible solvent and subsequent incineration in a chemical scrubber.

Disposal Workflow Diagram

Oxybenzone-d5 Disposal Workflow



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Caption: Workflow for the proper disposal of **Oxybenzone-d5** waste.

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